

Personal protective equipment for handling D-Valinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Valinol*

Cat. No.: *B105835*

[Get Quote](#)

Essential Safety and Handling Guide for D-Valinol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for **D-Valinol**.

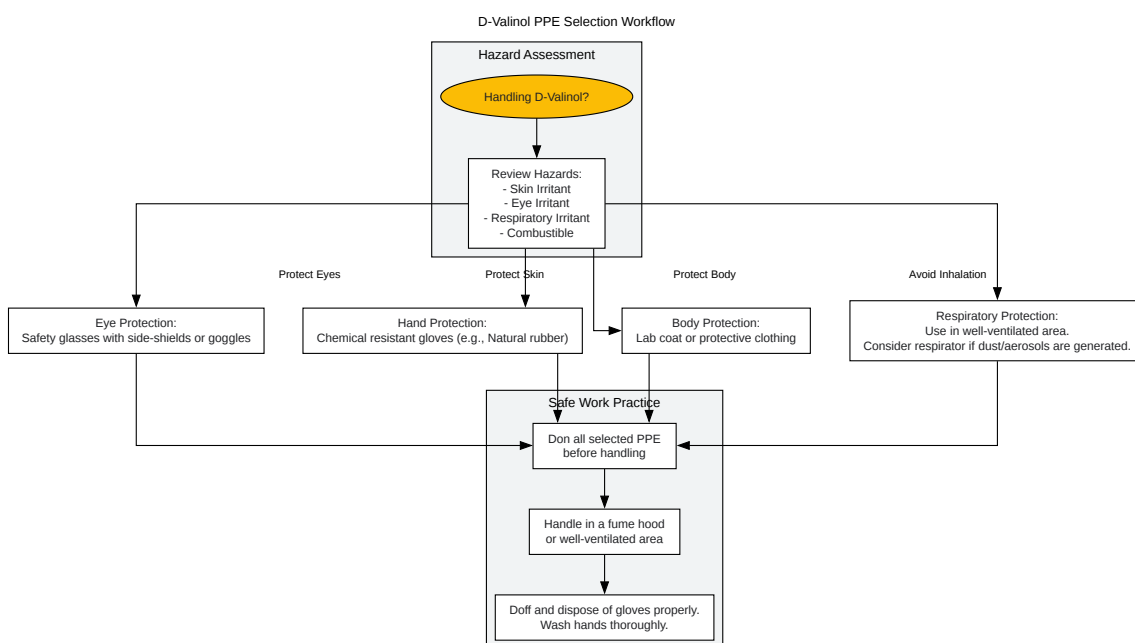
Physicochemical and Hazard Data

Properly understanding the characteristics of **D-Valinol** is the first step in safe handling. The following table summarizes its key quantitative data.

Property	Value	Reference
Molecular Formula	C5H13NO	[1]
Molecular Weight	103.16 g/mol	[2]
Melting Point/Range	32 - 36 °C / 89.6 - 96.8 °F	[1]
Boiling Point/Range	189 - 190 °C / 372.2 - 374 °F at 760 mmHg	[1]
Flash Point	90 °C / 194 °F	[3]
Appearance	Off-white low melting solid	
Hazard Classification	Description	Reference
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	
Specific target organ toxicity (single exposure)	Category 3 (May cause respiratory irritation)	
Flammable liquids	Category 4 (Combustible liquid)	

Personal Protective Equipment (PPE) Protocol

Selection and use of appropriate PPE is critical to minimize exposure risk. Follow the workflow below to ensure adequate protection.



[Click to download full resolution via product page](#)

Caption: Workflow for selecting and using PPE when handling **D-Valinol**.

Detailed PPE Specifications:

- **Eye Protection:** Use chemical safety goggles or safety glasses with side-shields.
- **Hand Protection:** Wear appropriate chemical-resistant gloves. Breakthrough time and glove thickness should be considered for the specific tasks.
- **Body Protection:** A standard laboratory coat should be worn. For larger quantities or risk of splashing, consider a chemical-resistant apron.
- **Respiratory Protection:** Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors or dust. If ventilation is inadequate and dust or aerosols may be generated, use a NIOSH-approved respirator.

Experimental Protocol: Safe Handling and Disposal

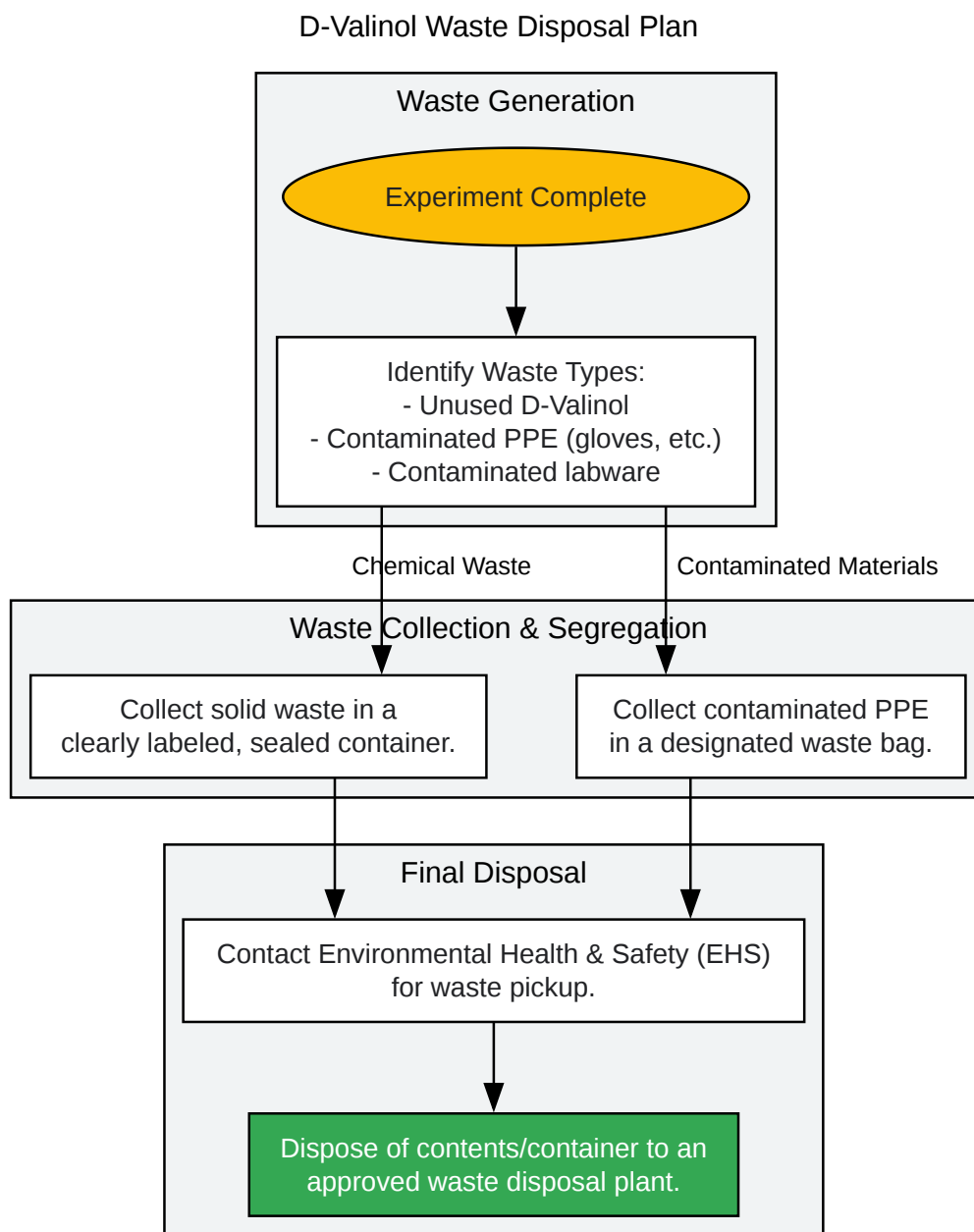
Handling Procedure:

- **Preparation:** Ensure a well-ventilated area, preferably a chemical fume hood, is operational. Confirm that an eyewash station and safety shower are accessible.
- **PPE:** Put on all required personal protective equipment as outlined in the section above.
- **Handling:**
 - Avoid direct contact with skin and eyes.
 - Do not inhale dust or vapors.
 - Keep away from open flames, hot surfaces, and other sources of ignition as **D-Valinol** is a combustible liquid.
 - Weigh and handle the substance in a manner that minimizes the generation of dust, as it is a low-melting solid.
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place. It is recommended to store it under an inert atmosphere and refrigerated.

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use appropriate tools to sweep or shovel the material into a suitable container for disposal.
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan: All waste materials should be disposed of in accordance with local, state, and federal regulations.



[Click to download full resolution via product page](#)

Caption: Step-by-step disposal plan for **D-Valinol** waste.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention.
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. D-Valinol | C₅H₁₃NO | CID 6950587 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Valinol - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Personal protective equipment for handling D-Valinol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b105835#personal-protective-equipment-for-handling-d-valinol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com